

Adipamide as a Performance Modifier in Polyamide 6 Blends: A Comparative Guide

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Compound of Interest

Compound Name: Adipimide

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This guide provides a detailed comparison of the performance of Polyamide 6 (PA6) modified with a novel aliphatic diamine, bis(2-aminoethyl) adipamide (BAEA). The incorporation of BAEA as a comonomer with adipic acid (AA) significantly alters the thermal and mechanical properties of PA6, offering a pathway to tailor its performance for specific applications such as hot melt adhesives.

The following sections present a comprehensive analysis based on experimental data, outlining the synthesis and characterization of these copolyamides. Detailed experimental protocols are provided to allow for replication and further research.

Performance Data Summary

The introduction of the BAEA/AA comonomer into the PA6 backbone disrupts the polymer chain regularity, leading to significant changes in its thermal and mechanical properties. The tables below summarize the key performance indicators of neat PA6 and PA6 copolyamides with varying mole percentages of the BAEA/AA salt.

Table 1: Thermal Properties of PA6(BAEA/AA) Copolyamides

Material	Mole % of BAEA/AA Salt	Melting Temperature (Tm) (°C)	Glass Transition Temperature (Tg) (°C)	Thermal Stability (Td5%) (°C)	Enthalpy of Fusion (ΔHm) (J/g)
Neat PA6	0	221.8	-	-	-
PA6(BAEA/A A) Copolyamide	5	-	-	-	-
PA6(BAEA/A A) Copolyamide	10	162.2	40.3	354.6	-
PA6(BAEA/A A) Copolyamide	15	-	-	-	21.2

Note: Dashes indicate data not provided in the search results.

Table 2: Mechanical and Molecular Properties of PA6(BAEA/AA) Copolyamides

Material	Mole % of BAEA/AA Salt	Tensile Strength (MPa)	Elongation at Break (%)	Relative Viscosity (ηr)	Molecular Weight (Mw) (g/mol)
Neat PA6	0	-	-	-	-
PA6(BAEA/A A) Copolyamide	5 - 15	33.6 - 52.6	114.7 - 584.5	2.29 - 2.74	14530 - 19500

Note: The ranges for mechanical and molecular properties correspond to BAEA/AA salt content from 5 to 15 mole%.[\[1\]](#)

Key Performance Insights

The data reveals a significant influence of the BAEA/AA comonomer on the properties of PA6:

- **Thermal Properties:** The melting temperature (T_m) and glass transition temperature (T_g) of the copolyamides decrease with an increasing mole percentage of BAEA/AA.[1] At a 10 mole% concentration, the T_m is notably reduced to 162.2°C.[1] This reduction in melting point is advantageous for applications requiring lower processing temperatures, such as in hot melt adhesives. The thermal decomposition temperature ($T_{d5\%}$) of the copolyamides remains similar to that of neat PA6.[1]
- **Crystallization Behavior:** The incorporation of the BAEA/AA segment disrupts the regular chain structure of PA6, leading to a decrease in crystallinity.[2][3] As the BAEA/AA content increases, the crystalline form of the PA6 copolyamide transitions from the stable α -form to the less stable γ -form.[2][3] This change in crystal structure is a key factor influencing the mechanical properties.
- **Mechanical Properties:** The PA6(BAEA/AA) copolyamides exhibit significantly improved mechanical properties compared to the PA6 homopolymer.[1] The tensile strength ranges from 33.6 to 52.6 MPa, and the elongation at break shows a remarkable increase, ranging from 114.7% to 584.5%.[1] This indicates enhanced toughness and flexibility. Furthermore, the peel strength, a critical parameter for adhesives, reaches a maximum value of 53.4 N/cm at 10 mole% of BAEA/AA salt, outperforming many commercial hot melt adhesives.[1]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the performance data.

3.1. Synthesis of PA6(BAEA/AA) Copolyamides

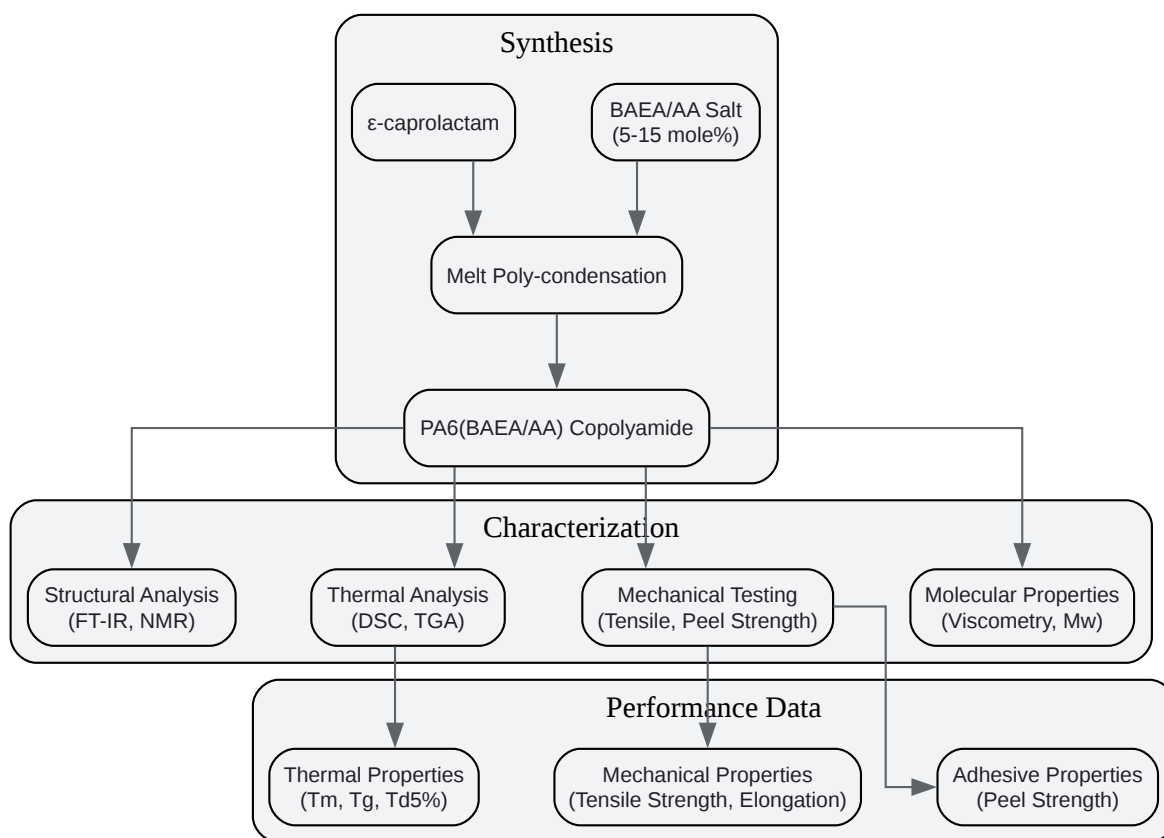
A novel aliphatic PA6 copolyamide, designated as PA6(BAEA/AA), was synthesized using a melt poly-condensation process. The synthesis involves ϵ -caprolactam and the organic salt of bis(2-aminoethyl) adipamide (BAEA) and adipic acid (AA). The BAEA/AA salt content was varied from 5 to 15 mole%.[1]

3.2. Material Characterization

- Fourier Transform Infrared (FT-IR) Spectroscopy and ^1H Nuclear Magnetic Resonance (NMR) Spectroscopy: The chemical structures of the BAEA diamine, the BAEA/AA organic salt, the resulting PA6(BAEA/AA) copolyamides, and neat PA6 were confirmed using FT-IR and ^1H NMR spectroscopy.[\[1\]](#)
- Differential Scanning Calorimetry (DSC): Thermal properties such as the melting temperature (T_m) and glass transition temperature (T_g) were determined using DSC.[\[1\]](#) The analysis reveals how the incorporation of the BAEA/AA structure affects the crystallization behavior and thermal transitions of the copolyamides.[\[1\]](#)
- Thermogravimetric Analysis (TGA): The thermal stability of the copolyamides was evaluated by TGA. The results indicated that the thermal decomposition of the copolyamides is similar to that of neat PA6.[\[1\]](#)
- Mechanical Testing: The mechanical properties, including tensile strength and elongation at break, were measured to assess the material's strength and ductility.[\[1\]](#) The peel strength was also determined to evaluate its performance as a hot melt adhesive.[\[1\]](#)
- Viscometry and Molecular Weight Determination: The relative viscosity (η_r) and molecular weight (M_w) of the PA6(BAEA/AA) copolyamides were determined to understand the influence of the comonomer composition on the polymer chain length.[\[1\]](#)

Visualizations

Experimental Workflow for Synthesis and Characterization



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Caption: Workflow for the synthesis and characterization of PA6(BAEA/AA) copolyamides.

Logical Relationship between BAEA/AA Content and Properties

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